

Essential Safety and Operational Guide for Handling NIBR-LTSi

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | NIBR-LTSi | |
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This document provides crucial safety and logistical information for the handling, storage, and disposal of **NIBR-LTSi**, a selective LATS kinase inhibitor. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain the integrity of the compound.

Personal Protective Equipment (PPE) and Safety Precautions

Given that a specific Material Safety Data Sheet (MSDS) for **NIBR-LTSi** is not publicly available, the following recommendations are based on general best practices for handling potent, biologically active small molecule inhibitors.

Standard Laboratory Attire:

- Lab Coat: A buttoned lab coat should be worn at all times to protect from splashes.
- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if contaminated.
- Eye Protection: Safety glasses with side shields or goggles are required to prevent eye contact.
- Footwear: Closed-toe shoes must be worn in the laboratory.



Handling Potent Compounds:

- Ventilation: Handle NIBR-LTSi powder in a chemical fume hood or a ventilated enclosure to avoid inhalation of dust particles.
- Weighing: Use a balance with a draft shield located within a fume hood or ventilated enclosure.
- Solution Preparation: Prepare solutions in a fume hood. Avoid aerosol formation.
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of NIBR-LTSi.

| Form | Storage Temperature | Duration | Notes |
|----------------------------|------------------------|----------|-------------------------------|
| Powder | -20°C | 3 years | |
| 4°C | 2 years | | _ |
| In Solvent (e.g., DMSO) | -80°C | 6 months | Use fresh, anhydrous solvent. |
| -20°C | 1 month | | |

Data sourced from multiple suppliers and may vary slightly. Always refer to the supplier's certificate of analysis for batch-specific recommendations.

Disposal Plan

Dispose of **NIBR-LTSi** and contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.

Solid Waste:



 Collect unused NIBR-LTSi powder and any materials contaminated with the solid compound (e.g., weigh boats, contaminated gloves, wipes) in a clearly labeled, sealed container for hazardous waste.

Liquid Waste:

- Collect solutions containing NIBR-LTSi in a designated, leak-proof, and clearly labeled hazardous waste container.
- Do not dispose of NIBR-LTSi solutions down the drain.
- Contaminated Labware:

Decontaminate glassware by rinsing with a suitable solvent (e.g., ethanol or isopropanol)
 and collecting the rinsate as hazardous liquid waste.

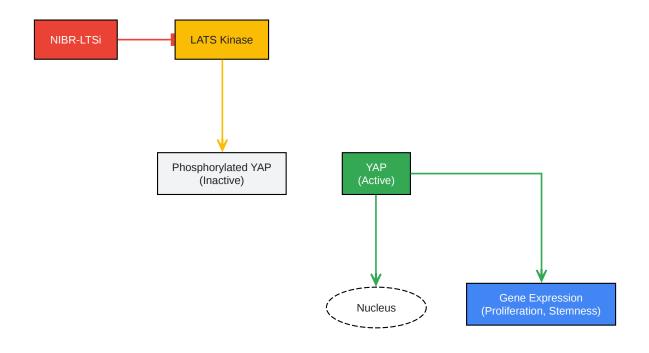
NIBR-LTSi: Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₈ H ₂₀ N ₄ O |
| Molecular Weight | 308.38 g/mol |
| Solubility | Soluble in DMSO (e.g., 100 mg/mL)[1] |
| Appearance | Solid powder |

Signaling Pathway of NIBR-LTSi Action

NIBR-LTSi is a selective inhibitor of the LATS (Large Tumor Suppressor) kinases, which are key components of the Hippo signaling pathway. By inhibiting LATS, **NIBR-LTSi** prevents the phosphorylation of YAP (Yes-associated protein), leading to its activation and translocation to the nucleus where it promotes gene transcription related to cell proliferation and tissue growth.





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NIBR-LTSi inhibits LATS kinase to activate YAP signaling.

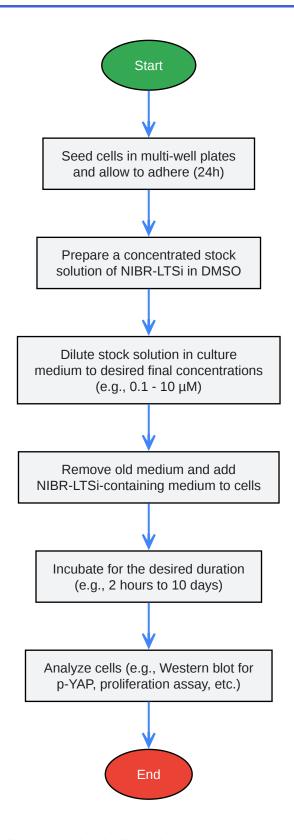
Experimental Protocols

The following are generalized protocols based on published studies using **NIBR-LTSi**. Specific concentrations and durations may need to be optimized for your particular cell line or animal model.

In Vitro Cell Culture Protocol

This protocol outlines a general procedure for treating adherent cells with NIBR-LTSi.





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General workflow for in vitro experiments with NIBR-LTSi.

Methodology:



- Cell Seeding: Plate cells at an appropriate density in multi-well plates and allow them to adhere and recover for 24 hours.
- Stock Solution Preparation: Prepare a high-concentration stock solution of NIBR-LTSi (e.g., 10-100 mM) in anhydrous DMSO.
- Working Solution Preparation: On the day of the experiment, dilute the stock solution into
 pre-warmed complete culture medium to achieve the desired final concentrations. It is
 important to ensure the final DMSO concentration is consistent across all treatments
 (including vehicle control) and is non-toxic to the cells (typically <0.1%).
- Cell Treatment: Remove the existing culture medium from the cells and replace it with the
 medium containing the appropriate concentration of NIBR-LTSi or a vehicle control (medium
 with the same final concentration of DMSO).
- Incubation: Incubate the cells for the experimentally determined duration.
- Analysis: Following incubation, harvest the cells for downstream analysis, such as Western blotting to assess YAP phosphorylation, immunofluorescence to observe YAP localization, or proliferation assays.

In Vivo Experimental Protocol

NIBR-LTSi is orally bioavailable and has been used in mouse models.[1][2]

Formulation for Oral Administration:

A common formulation for in vivo oral administration involves a multi-component vehicle.[1]

| Component | Percentage |
|-----------|------------|
| DMSO | 10% |
| PEG300 | 40% |
| Tween-80 | 5% |
| Saline | 45% |







This is an example formulation; solubility and stability should be confirmed for your specific batch and concentration.

Methodology:

- Animal Acclimatization: Allow animals to acclimate to the facility and housing conditions according to institutional guidelines.
- Formulation Preparation: Prepare the NIBR-LTSi formulation on the day of dosing. First, dissolve the required amount of NIBR-LTSi in DMSO. Then, add the other vehicle components sequentially, ensuring the solution is clear and homogenous.
- Dosing: Administer the formulation to the animals via oral gavage at the desired dose (e.g., 30-100 mg/kg).
- Monitoring: Monitor the animals for any adverse effects throughout the study period.
- Tissue Collection and Analysis: At the end of the study, collect tissues of interest for analysis, such as immunohistochemistry for proliferation markers or gene expression analysis of YAP target genes.

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